

Essential Safety and Handling Protocols for SR-3-65

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Compound of Interest

Compound Name: SR-3-65

Cat. No.: B12369686

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Disclaimer: The identity of "SR-3-65" is not definitively established in publicly available chemical databases. However, safety data sheets for a product named "SR 3," a cleaning solution containing 2-Butoxyethanol and Nonylphenol Ethoxylates, are accessible. This guide provides safety and handling information based on the properties of "SR 3." Researchers, scientists, and drug development professionals are strongly advised to confirm the precise identity of the substance they are handling by consulting the manufacturer's Safety Data Sheet (SDS) before commencing any work.

Hazard Identification

The product "SR 3" is classified as hazardous. It is known to cause skin and serious eye irritation. Key components include 2-Butoxyethanol, which is harmful if swallowed, inhaled, or comes into contact with skin, and can cause irritation to the eyes and skin.^[1] Nonylphenol Ethoxylates are also known to cause serious eye irritation.

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is essential to ensure personal safety when handling "SR 3." The following table summarizes the recommended equipment.

Protection Type	Equipment	Specification and Use
Eye and Face Protection	Safety Goggles or Face Shield	Should be worn at all times to protect from splashes. ^[2] ^[3] ^[4] In cases of potential significant splashing, a face shield should be used in conjunction with goggles. ^[2]
Hand Protection	Chemical-resistant gloves	Nitrile or rubber gloves are recommended to prevent skin contact. ^[2] Gloves should be inspected for integrity before each use and replaced if damaged.
Body Protection	Laboratory Coat or Chemical-resistant Apron	A lab coat should be worn to protect from incidental contact. For tasks with a higher risk of splashing, a chemical-resistant apron over the lab coat is advised. ^[3]
Respiratory Protection	NIOSH/MSHA approved respirator	To be used if working in a poorly ventilated area or if there is a risk of generating aerosols or mists. The type of respirator should be selected based on the potential exposure concentration.
Foot Protection	Closed-toe shoes	Should always be worn in a laboratory setting to protect against spills.

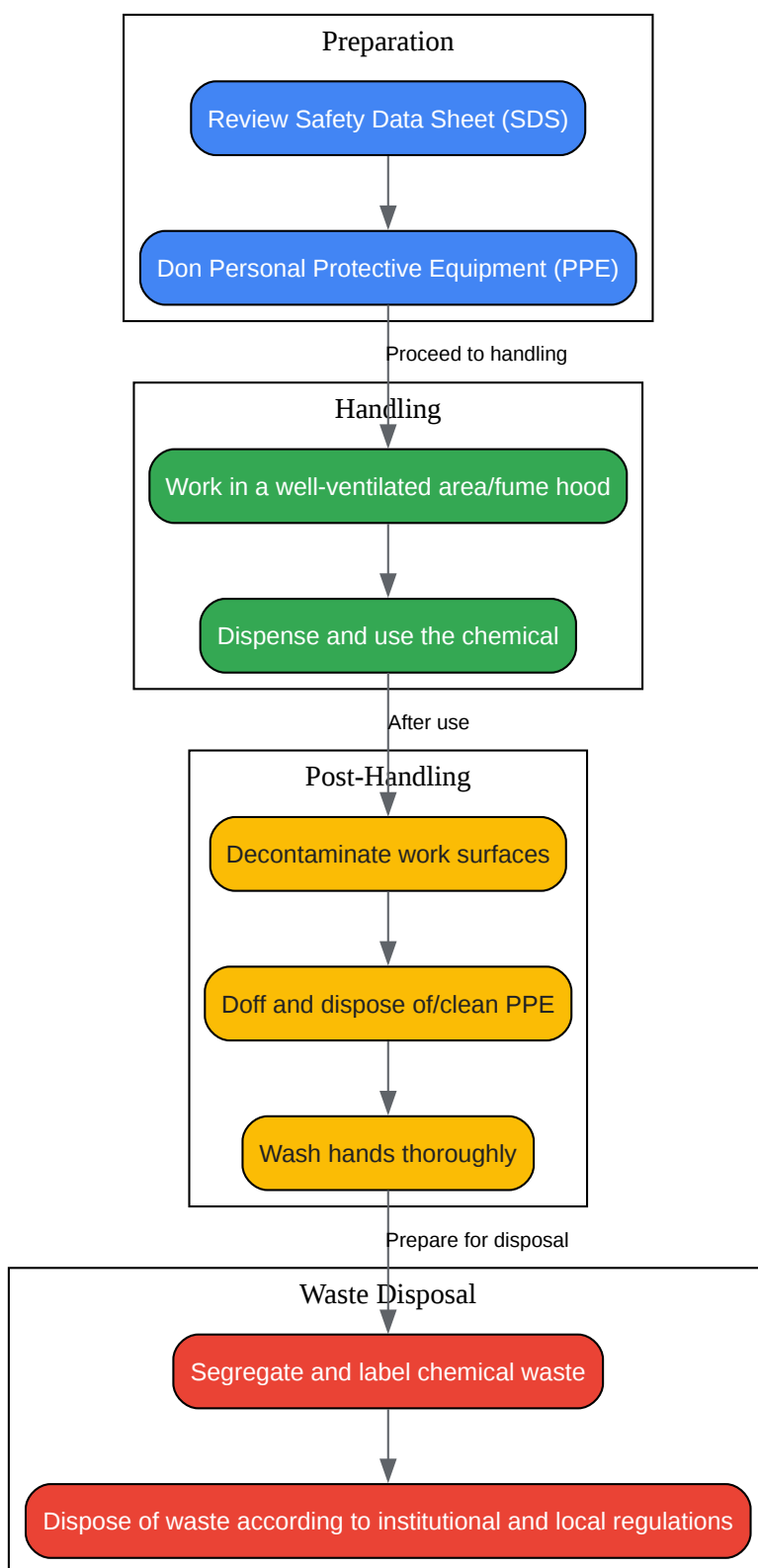
Operational Plan for Safe Handling

A systematic approach is crucial for minimizing risks during the handling and use of "SR 3."

3.1. Preparation and Handling:

- Ventilation: Always handle "SR 3" in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Emergency Equipment: Ensure that an eyewash station and safety shower are readily accessible and in good working order.
- Avoid Contact: Minimize direct contact with the substance.[\[3\]](#) Use tools and engineered controls where possible.
- Personal Hygiene: Do not eat, drink, or smoke in the handling area.[\[5\]](#) Wash hands thoroughly after handling the chemical.[\[5\]](#)

3.2. Experimental Workflow:



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